

Identity of SP 111 Unclear, Multiple Substances Identified

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Compound of Interest

Compound Name: SP 111
CAS No.: 55602-38-5
Cat. No.: B1236782

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The designation "**SP 111**" is associated with a variety of pharmaceutical products and investigational compounds, making a singular, in-depth technical guide on its core chemical structure and properties impossible without further clarification. Initial research has revealed at least seven distinct substances referred to as "**SP 111**" or a similar variation, each with a unique chemical identity and therapeutic purpose.

The most common identification for "**SP 111**" is as an imprint on a white, round pill. This pill is identified as Nulev 0.125 mg, with the active ingredient being hyoscyamine.[1][2][3] Hyoscyamine is an anticholinergic agent used to treat a variety of conditions, including irritable bowel syndrome, diverticulitis, and other gastrointestinal disorders.[1]

However, the search for "**SP 111**" also yielded several other compounds, suggesting the user may be referring to a more novel or investigational substance. These include:

- SH-111: A targeted cancer therapy currently in Phase II clinical trials. Its mechanism of action involves the inhibition of a protein referred to as "Protein X," which is overexpressed in many solid tumors.[4]

- RX-111: A thieno[2,3-c]pyridine derivative that acts as a small molecule inhibitor of protein interaction with glycosaminoglycans (SMIGs). It has shown anti-inflammatory properties in preclinical models of delayed-type hypersensitivity, colitis, and experimental autoimmune encephalomyelitis.[5]
- ARC-111: An anticancer agent that inhibits the hypoxia-induced accumulation of hypoxia-inducible factor-1alpha (HIF-1alpha).[6]
- BNT111: An investigational cancer vaccine being evaluated in clinical trials for the treatment of advanced melanoma.[7]
- UX111: A gene therapy product in development for the treatment of Sanfilippo syndrome type A (MPS IIIA).[8]
- SP-1: A tetrahydropyridobenzopyran derivative with the IUPAC name 8-(1,2-Dimethylheptyl)-1,3,4,5-tetrahydro-5,5-dimethyl-2-(2-propyn-1-yl)-2H-(1)benzopyrano(4,3-c)pyridin-10-ol.[9]

Given the diverse nature of these substances, a comprehensive technical guide requires a specific target. The audience of researchers, scientists, and drug development professionals suggests an interest in one of the investigational compounds rather than the generic medication hyoscyamine.

To proceed with a detailed analysis of the chemical structure, properties, experimental protocols, and signaling pathways, it is crucial to first identify which "**SP 111**" is the subject of interest.

Please specify which of the following you would like a detailed technical guide on:

- Hyoscyamine (Nulev)
- SH-111 (Cancer Therapy)
- RX-111 (Anti-inflammatory)
- ARC-111 (Anticancer Agent)

- BNT111 (Cancer Vaccine)
- UX111 (Gene Therapy)
- SP-1 (Tetrahydropyridobenzopyran derivative)
- Another substance not listed above (please provide more details)

Once the specific compound of interest is identified, a comprehensive technical guide will be generated, adhering to all the core requirements of data presentation, experimental protocols, and mandatory visualizations.

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References

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- [3. drugs.com \[drugs.com\]](#)
- [4. What is SH-111 used for? \[synapse.patsnap.com\]](#)
- [5. Mechanism of action and efficacy of RX-111, a thieno\[2,3-c\]pyridine derivative and small molecule inhibitor of protein interaction with glycosaminoglycans \(SMIGs\), in delayed-type hypersensitivity, TNBS-induced colitis and experimental autoimmune encephalomyelitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- [8. youtube.com \[youtube.com\]](#)
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